

Environmental Fate and Persistence of Metazachlor ESA: A Technical Guide

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Compound of Interest

Compound Name: *metazachlor ESA*

Cat. No.: *B6595042*

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This in-depth technical guide provides a comprehensive overview of the environmental fate and persistence of metazachlor and its significant metabolite, metazachlor ethanesulfonic acid (ESA). This document synthesizes key data on their degradation, mobility, and transformation in the environment, supported by detailed experimental protocols and visual representations of relevant pathways and workflows.

Executive Summary

Metazachlor is a chloroacetamide herbicide used for pre-emergence control of broad-leaved weeds and grasses. In the environment, it undergoes transformation to form more persistent and mobile metabolites, primarily metazachlor ethanesulfonic acid (ESA) and metazachlor oxanilic acid (OA). Understanding the environmental behavior of these compounds is critical for assessing their potential long-term impact on ecosystems. This guide details the persistence and mobility of both the parent compound and its ESA metabolite, outlines the methodologies used to generate these data, and provides a visual representation of the key environmental processes.

Physicochemical Properties and Persistence

The environmental persistence of a compound is a key determinant of its potential for long-term environmental impact. Persistence is often expressed as a half-life (DT50), the time it takes for 50% of the applied substance to degrade.

Table 2.1: Summary of Persistence Data for Metazachlor and **Metazachlor ESA**

Compound	Matrix	DT50 (days)	Conditions	Reference(s)
Metazachlor	Soil	3 - 77	Field and laboratory studies	[1]
Metazachlor	Soil	22 - 35	Laboratory, varying soil types	
Metazachlor	Soil	Geometric Mean: 76.3	Laboratory, aerobic	
Metazachlor ESA	Soil	Estimated ~60	[1]	
Metazachlor OA	Soil	Estimated ~50	[1]	

Metazachlor exhibits low to moderate persistence in soil, with its degradation being influenced by soil properties such as organic carbon content and microbial activity.[1] Its metabolites, however, are significantly more persistent. Due to its high environmental persistence, **metazachlor ESA** concentrations can continue to increase in the environment for several weeks to months following the application of the parent metazachlor compound.

Mobility and Transport

The mobility of a pesticide and its metabolites in soil governs their potential to leach into groundwater and move into aquatic systems. The soil organic carbon-water partitioning coefficient (Koc) is a key indicator of mobility; higher Koc values indicate stronger adsorption to soil particles and lower mobility.

Table 3.1: Soil Adsorption and Mobility Data

Compound	Parameter	Value	Interpretation	Reference(s)
Metazachlor	log Koc	2.13 - 2.85	Low to Moderate Mobility	
Metazachlor ESA	log Koc	~2.29	Moderate Mobility	
Metolachlor (related compound)	Koc	200 L/kg	Moderate Mobility	

Metazachlor itself has a low to intermediate potential for leaching. However, its ESA metabolite is more polar, resulting in weaker adsorption to soil and thus greater mobility. This increased mobility, combined with its greater persistence, makes **metazachlor ESA** a potential contaminant of ground and surface waters.

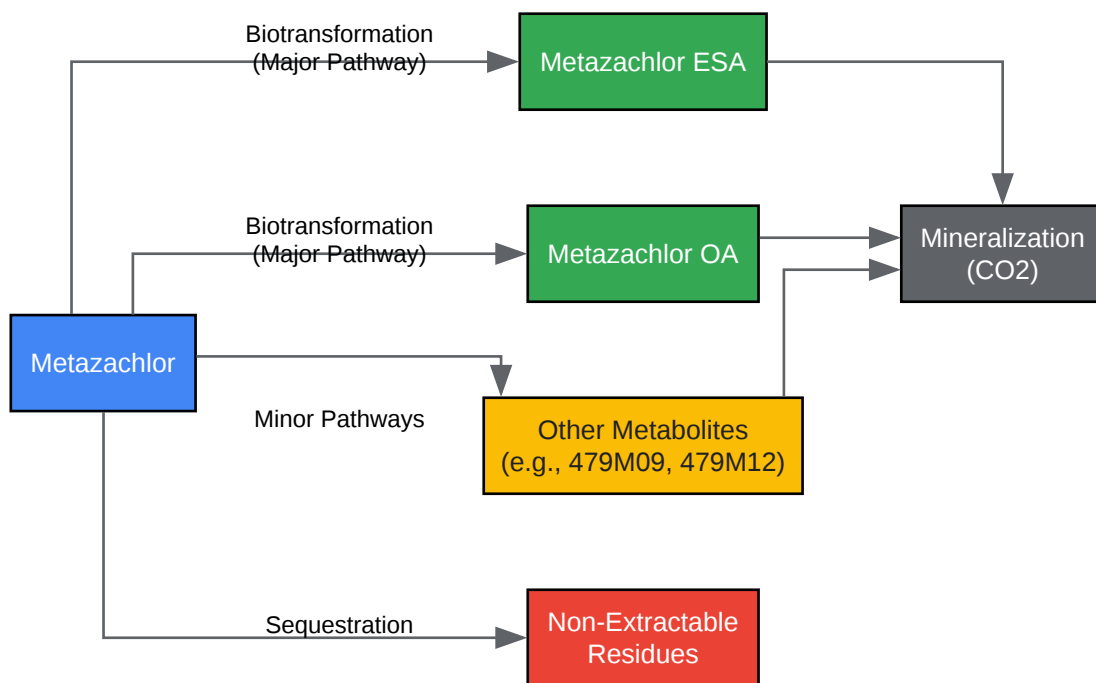
Degradation Pathways

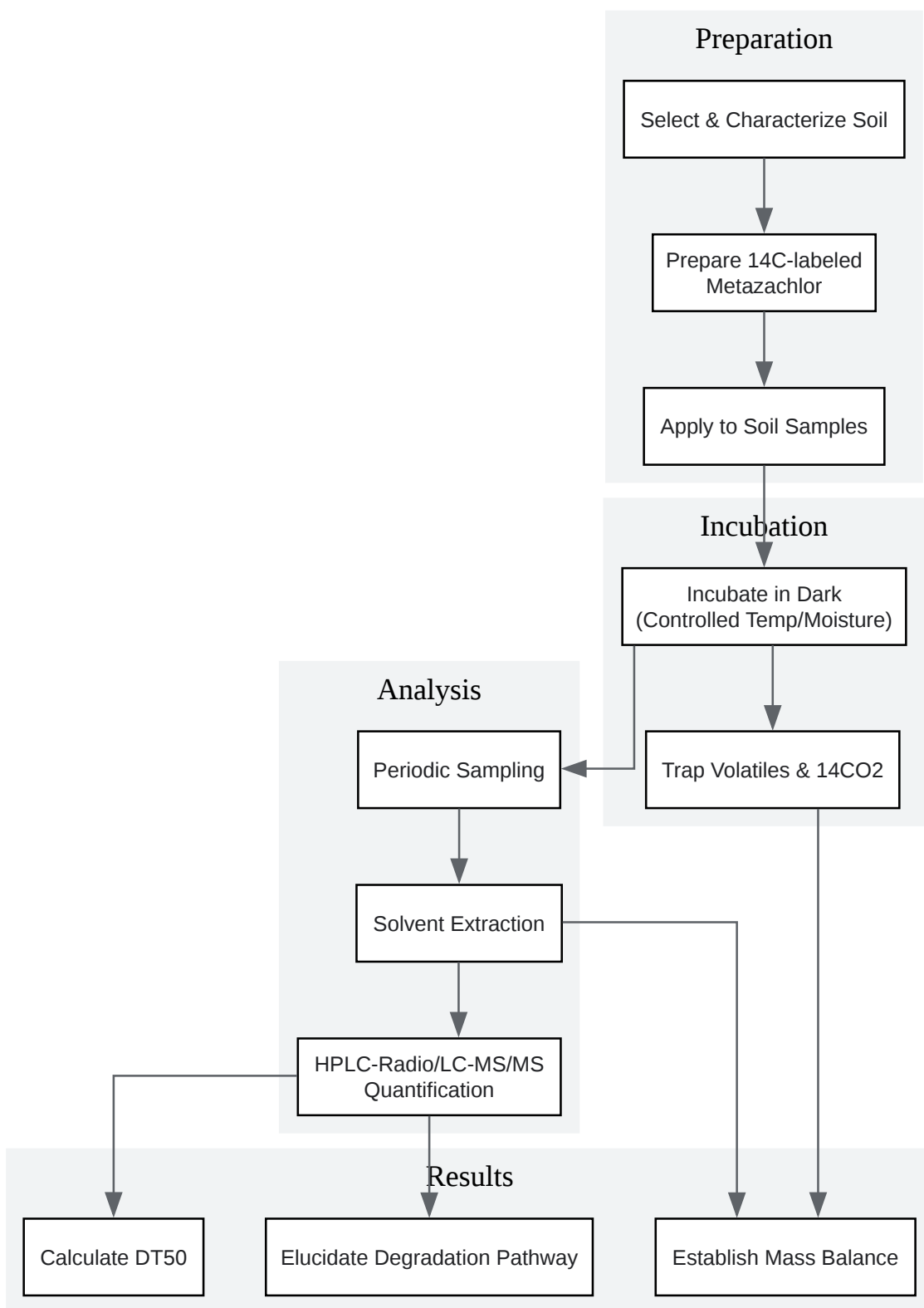
Metazachlor degrades in the environment through various biotic and abiotic processes, leading to the formation of several transformation products.

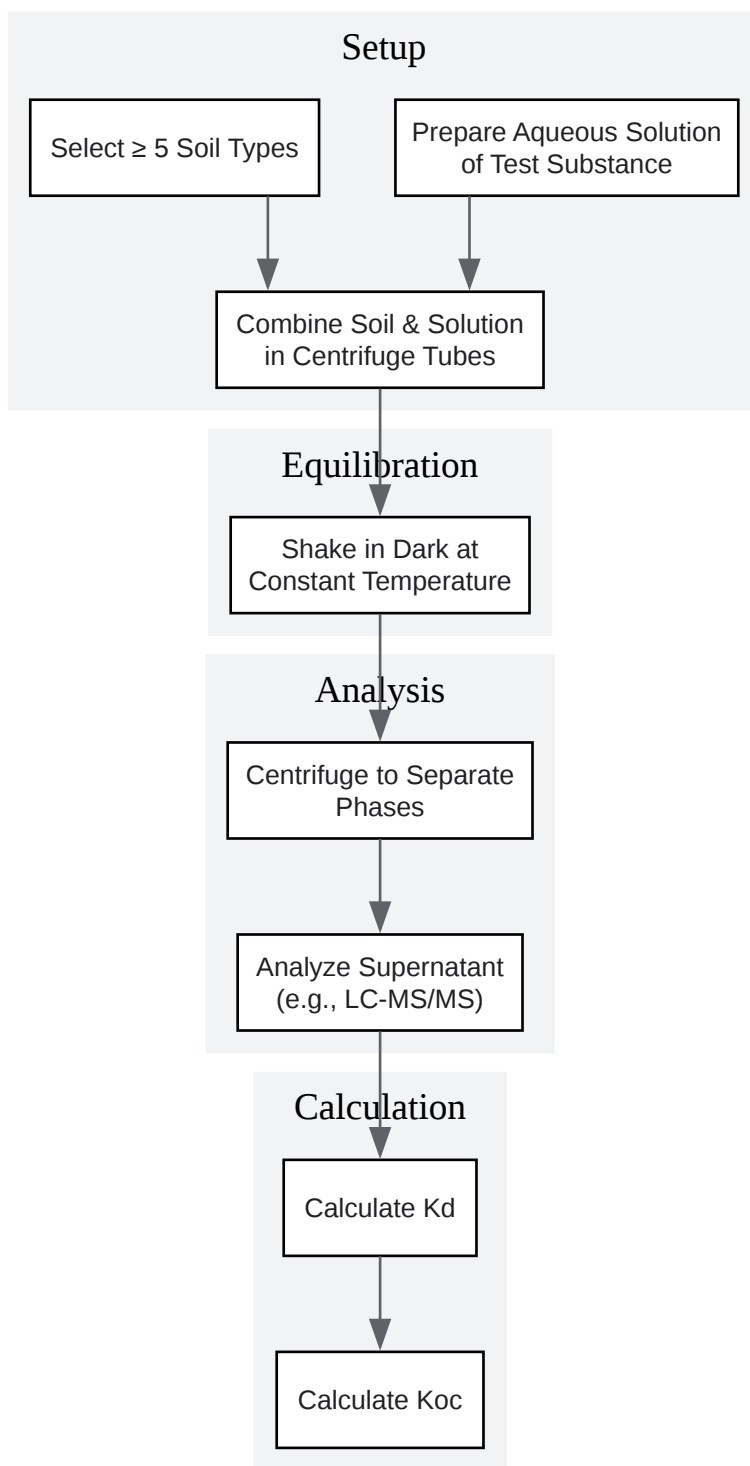
Biotic Degradation

Microbial activity is a primary driver of metazachlor degradation in soil. The main transformation pathway involves the substitution of the chlorine atom, leading to the formation of the more polar and persistent ESA and OA metabolites. The formation of non-extractable residues is also a significant dissipation pathway for metazachlor.[\[1\]](#)

Diagram 4.1: Metazachlor Degradation Pathway







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References

- 1. researchgate.net [researchgate.net]
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